

Deoxyvasicinone structure and chemical properties

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Compound of Interest

Compound Name: Deoxyvasicinone

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Deoxyvasicinone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Deoxyvasicinone, a quinazoline alkaloid, has garnered significant attention in the scientific community due to its diverse pharmacological activities. This technical guide provides an in-depth overview of the structure, chemical properties, synthesis, and biological activities of **deoxyvasicinone**. Quantitative data are presented in a structured format, and detailed experimental protocols are provided for its synthesis and characterization. Furthermore, key signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of its mechanism of action.

Chemical Structure and Properties

Deoxyvasicinone, with the IUPAC name 2,3-dihydro-1H-pyrrolo[2,1-b]quinazolin-9-one, is a tricyclic alkaloid.^[1] Its structure consists of a quinazolinone core fused with a pyrrolidine ring.

Chemical Identifiers

Identifier	Value
CAS Number	530-53-0[2]
PubChem CID	68261[2]
ChEMBL ID	CHEMBL456881[3]
InChI	InChI=1S/C11H10N2O/c14-11-8-4-1-2-5-9(8)12-10-6-3-7-13(10)11/h1-2,4-5H,3,6-7H2[2]
InChIKey	VARHXCYGZKS000-UHFFFAOYSA-N[2]
Canonical SMILES	C1CC2=NC3=CC=CC=C3C(=O)N2C1[2]

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	[2]
Molecular Weight	186.21 g/mol	[2]
Melting Point	112.1-113.3 °C	[4]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	[5][6]
XLogP3	0.9	[2]

Synthesis and Characterization

Experimental Protocol: Microwave-Assisted One-Pot Synthesis

This protocol describes a novel and efficient one-pot synthesis of **deoxyvasicinone** promoted by microwave irradiation.[4]

Materials:

- Anthranilic acid

- 4-tert-butoxycarbonylamino-butyric acid
- Triphenyl phosphite
- Anhydrous pyridine
- Microwave reactor (e.g., Personal Chemistry™ Creator and Smith stations)

Procedure:

- To a conical-bottomed Smith Process vial, add anthranilic acid (28 mg, 200 μ mol), 4-tert-butoxycarbonylamino-butyric acid (41 mg, 200 μ mol), and triphenyl phosphite (63 μ L, 220 μ mol).
- Add 1 mL of anhydrous pyridine to the vial.
- Seal the vial and place it in the microwave reactor.
- Irradiate the reaction mixture for 10 minutes at a set temperature. The microwave is initiated at 300 W to ramp up to the desired temperature.
- After the reaction is complete, allow the vial to cool to room temperature.
- The product, **deoxyvasicinone**, can be isolated and purified using preparative TLC or flash column chromatography on silica gel.

Characterization Data

¹H NMR (in CDCl₃): The ¹H NMR spectrum of **deoxyvasicinone** typically displays signals corresponding to the aromatic protons of the quinazolinone ring system and the aliphatic protons of the pyrrolidine ring. A representative spectrum shows four protons of a 1,2-disubstituted aromatic ring at δ H 8.20 (1H, d, J = 8.0 Hz), 7.81 (1H, dd, J = 8.0, 8.0 Hz), 7.60 (1H, d, J = 8.0 Hz), and 7.52 (1H, dd, J = 8.0, 8.0 Hz).[1]

¹³C NMR (in CDCl₃): The ¹³C NMR spectrum reveals 11 carbon signals, which include those from the aromatic and heterocyclic rings.[1] Representative chemical shifts are observed at δ 19.5, 32.5, 46.5, 120.5, 126.3, 126.4, 126.8, 134.2, 149.1, 159.5, and 161.0 ppm.[7]

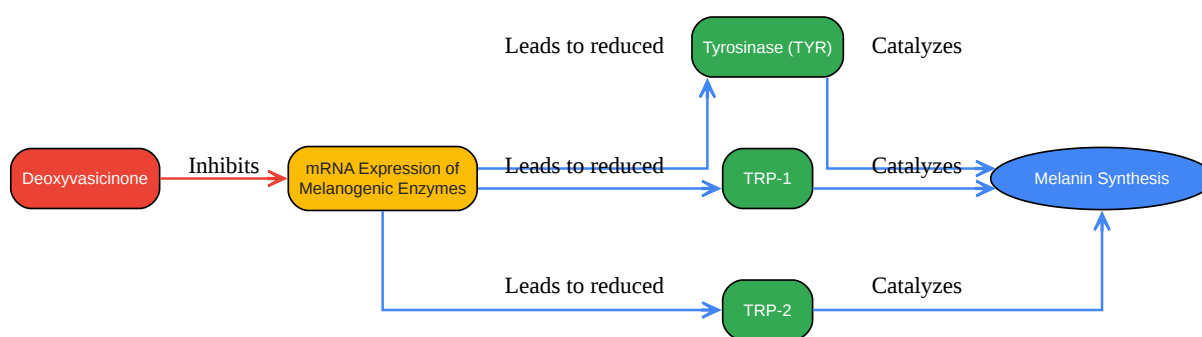
Mass Spectrometry: The mass spectrum of **deoxyvasicinone** shows a molecular ion peak corresponding to its molecular weight. In low-resolution mass spectrometry, an ion peak at m/z 187.5 $[M+H]^+$ is observed.[1] High-resolution mass spectrometry (HRMS) provides a more accurate mass, with a calculated value for $(C_{11}H_{10}N_2O+Na)$ of 209.0685, found at 209.0687.[7]

Biological Activities and Signaling Pathways

Deoxyvasicinone and its derivatives have been shown to possess a range of biological activities, including anti-melanogenic and neuroprotective effects.

Anti-Melanogenic Activity

Deoxyvasicinone has been found to inhibit melanin synthesis.[1] It does not directly inhibit the enzymatic activity of tyrosinase but rather downregulates the mRNA expression of key melanogenic enzymes.

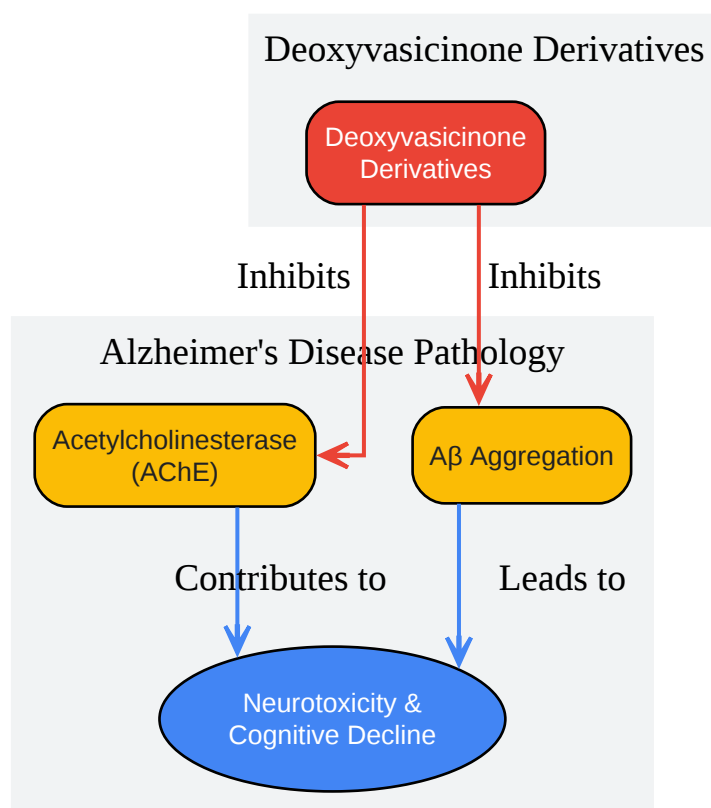


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Caption: **Deoxyvasicinone**'s inhibition of melanogenesis.

Neuroprotective Effects in Alzheimer's Disease

Deoxyvasicinone derivatives have been investigated as potential therapeutic agents for Alzheimer's disease. Their mechanism of action involves the inhibition of acetylcholinesterase (AChE) and the aggregation of amyloid-beta ($A\beta$) peptides.[8][9][10]



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Caption: Dual inhibitory action of **deoxyvasicinone** derivatives in Alzheimer's disease.

Conclusion

Deoxyvasicinone is a versatile alkaloid with a well-defined structure and a growing body of evidence supporting its potential in various therapeutic areas. This guide has provided a comprehensive overview of its chemical properties, an efficient synthesis method, and its mechanisms of action in melanogenesis and neuroprotection. The presented data and protocols are intended to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry and drug development, facilitating further exploration of this promising natural product.

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References

- 1. mdpi.com [mdpi.com]
- 2. Dual targeting of acetylcholinesterase and tau aggregation: Design, synthesis and evaluation of multifunctional deoxyvasicinone analogues for Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Deoxyvasicinone | Research Grade | RUO [benchchem.com]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. Deoxyvasicinone | CAS:530-53-0 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. Novel deoxyvasicinone derivatives as potent multitarget-directed ligands for the treatment of Alzheimer's disease: Design, synthesis, and biological evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Deoxyvasicinone (9-Oxodeoxypeganine) | MCE [medchemexpress.cn]
- 10. researchgate.net [researchgate.net]
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